Technical Guide: Spectroscopic Characterization of 5-Amino-2-methoxy-4-methylbenzoic Acid

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Compound of Interest

Compound Name:	*5-Amino-2-methoxy-4-methylbenzoic acid*
CAS No.:	*70752-50-0*
Cat. No.:	*B2657417*

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Executive Summary & Compound Profile

5-Amino-2-methoxy-4-methylbenzoic acid is a critical pharmacophore intermediate, often utilized in the synthesis of substituted benzamides and kinase inhibitors. Its structural integrity is defined by a tetra-substituted benzene ring, necessitating precise spectroscopic validation to distinguish it from potential regioisomers (e.g., 3-amino or 6-methyl variants).

This guide provides a definitive technical breakdown of the spectroscopic signatures (NMR, IR, MS) required for identity confirmation and purity assessment in a drug development context.

Chemical Identity

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Parameter	Detail
IUPAC Name	5-Amino-2-methoxy-4-methylbenzoic acid
CAS Number	70752-50-0
Molecular Formula	$C_9H_{11}NO_3$
Molecular Weight	181.19 g/mol
Physical State	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in Water

Nuclear Magnetic Resonance (NMR) Spectroscopy[2]

The 1H and 13C NMR spectra are the primary tools for confirming the regiochemistry of the substituents. The key diagnostic feature is the presence of two distinct aromatic singlets, confirming the para relationship of the protons and the specific 1,2,4,5-substitution pattern.

1H NMR Data (400 MHz, DMSO-d_6)

Note: Chemical shifts (δ) are reported in ppm relative to TMS.[1] Multiplicities are designated as s (singlet), br s (broad singlet).

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Position	Shift (δ ppm)	Multiplicity	Integration	Assignment Logic (Structural Causality)
-COOH	12.0 – 12.5	br s	1H	Carboxylic acid proton; exchangeable with D_2O. Shift varies with concentration/pH.
Ar-H (C6)	7.15 – 7.25	s	1H	Diagnostic Singlet. Deshielded by the ortho-COOH group; shielded slightly by the meta-OMe.
Ar-H (C3)	6.45 – 6.55	s	1H	Diagnostic Singlet. Significantly shielded by the ortho-OMe and ortho-Me groups.
$-NH_2$	4.50 – 5.00	br s	2H	Aniline amine protons; broad due to quadrupole broadening and exchange.
$-OCH_3$	3.65 – 3.75	s	3H	Methoxy group; characteristic sharp singlet.

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-CH_3	2.05 – 2.15	s	3H	Aryl methyl group; slightly deshielded by the aromatic ring current.

Application Insight: The absence of coupling (J-values) between aromatic protons confirms the protons are para to each other (positions 3 and 6), ruling out 1,2,3- or 1,2,3,4-substitution patterns where ortho/meta coupling would be observed.

13C NMR Data (100 MHz, DMSO-d_6)

Carbon Type	Shift (δ ppm)	Assignment
Carbonyl	~167.5	C=O (Acid)
Aromatic C-O	~152.0	C2 (Ipso to OMe)
Aromatic C-N	~138.5	C5 (Ipso to NH_2)
Aromatic C-Me	~128.0	C4 (Ipso to Me)
Aromatic CH	~114.0	C6 (Ortho to COOH)
Aromatic C-C	~110.5	C1 (Ipso to COOH)
Aromatic CH	~98.0	C3 (Ortho to OMe - strongly shielded)
Methoxy	~55.5	O-CH_3
Methyl	~16.5	Ar-CH_3

Infrared (IR) Spectroscopy[2][3]

IR analysis is critical for verifying the functional group integrity, specifically the presence of the free carboxylic acid and the primary amine, which can often be masked in salt forms.

Key Absorption Bands (KBr Pellet/ATR)

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Wavenumber (cm^{-1})	Vibration Mode	Functional Group	Diagnostic Value
3350 – 3450	ν(N-H) stretching	Primary Amine (-NH_2)	Doublet typically observed (asymmetric/symmetric stretch).
2500 – 3000	ν(O-H) stretching	Carboxylic Acid	Broad, "jagged" absorption characteristic of H-bonded dimers.
1670 – 1690	ν(C=O) stretching	Conjugated Acid	Lower frequency than aliphatic acids due to conjugation with benzene ring.
1600, 1510	ν(C=C) stretching	Aromatic Ring	Skeletal vibrations of the tetra-substituted ring.
1230 – 1250	ν(C-O) stretching	Aryl Ether (Ar-O-C)	Strong band confirming the methoxy attachment.

Mass Spectrometry (MS)[3]

Mass spectrometry provides the molecular weight confirmation and a fragmentation fingerprint that validates the substituent arrangement.

ESI-MS (Electrospray Ionization)

- Mode: Positive (+ve) and Negative (-ve)
- $[M+H]^+$: m/z 182.2 (Base peak in positive mode)
- $[M-H]^-$: m/z 180.2 (Base peak in negative mode)

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EI-MS Fragmentation Logic (70 eV)

The fragmentation pattern follows a logical loss of functional groups:

- Molecular Ion (M^+): m/z 181
- Fragment A [M - OH]: m/z 164 (Loss of hydroxyl from COOH)
- Fragment B [M - COOH]: m/z 136 (Decarboxylation - common in benzoic acids)
- Fragment C [M - COOH - CH_3]: m/z 121 (Loss of methyl group following decarboxylation)

Fragmentation Pathway Diagram

Visualization of the ionization logic for structural confirmation.

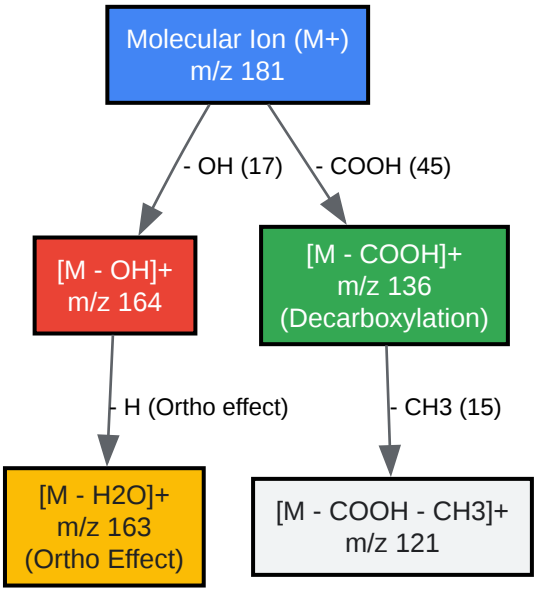

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Figure 1: Proposed Electron Ionization (EI) fragmentation pathway for **5-Amino-2-methoxy-4-methylbenzoic acid**.

Synthesis & Quality Control Workflow

To ensure the spectral data corresponds to the correct isomer, the synthesis typically proceeds via the nitration of 2-methoxy-4-methylbenzoic acid. Understanding this pathway is crucial for

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identifying potential impurities (e.g., unreduced nitro compounds).

Synthesis Logic

- Starting Material: 2-Methoxy-4-methylbenzoic acid.[2]
- Nitration: Electrophilic aromatic substitution. The position 5 is activated by the ortho-methyl and para-methoxy groups, directing the nitro group to the 5-position.
- Reduction: Catalytic hydrogenation (Pd/C) or chemical reduction (Fe/HCl) converts the nitro group to the amine.

Process Flow Diagram



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Figure 2: Synthetic route illustrating the origin of the 5-amino regiochemistry.

References

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